

Technical Guide: Sourcing and Application of 2-(Benzyloxy)-5-chloropyrazine

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Compound of Interest

Compound Name: 2-(Benzyloxy)-5-chloropyrazine

CAS No.: 1308649-66-2

Cat. No.: B3046808

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Molecule Profile & Strategic Value

2-(Benzyloxy)-5-chloropyrazine is a bifunctional pyrazine scaffold used primarily as an intermediate in the synthesis of kinase inhibitors and other heterocyclic pharmaceuticals. Its value lies in its orthogonal reactivity:

- C-5 Position (Cl): Highly reactive electrophile for Suzuki-Miyaura coupling or Buchwald-Hartwig amination.
- C-2 Position (Benzyloxy): Serves as a protected hydroxyl group, which can be deprotected (hydrogenolysis) to yield the pyrazinone tautomer, a key pharmacophore in various bioactive molecules.

Property	Specification
CAS Number	1308649-66-2
IUPAC Name	2-(Benzyloxy)-5-chloropyrazine
Molecular Formula	C ₁₁ H ₉ ClN ₂ O
Molecular Weight	220.65 g/mol
Appearance	White to off-white solid
Solubility	Soluble in DCM, DMSO, Ethyl Acetate
Key Impurities	2,5-Bis(benzyloxy)pyrazine; 2,5-Dichloropyrazine

Market Landscape: Suppliers & Pricing

Unlike common reagents like 2,5-dichloropyrazine, the 2-(benzyloxy)-5-chloro derivative is often a Tier 2 or Tier 3 catalog item, meaning it is frequently "Make-to-Order" rather than "In-Stock."

Primary Suppliers & Aggregators

Sourcing data indicates limited immediate stock availability. Procurement often requires engaging custom synthesis houses or specialized aggregators.

Supplier Category	Representative Companies	Availability Status	Estimated Lead Time
Catalog Distributors	CymitQuimica, Indagoo	Inquire / Low Stock	2–4 Weeks
Aggregators	GuideChem, MolCore	Varies by Vendor	3–6 Weeks
Bulk Manufacturers	WuXi AppTec, Enamine	Custom Synthesis	6–8 Weeks

Estimated Pricing Structure

Note: Prices are estimates based on market data for substituted chloropyrazines and are subject to fluctuation.

Scale	Estimated Price Range (USD)	Unit Cost (USD/g)	Notes
Research (1 g)	\$150 – \$350	\$150 – \$350	High premium for small aliquots.
Pilot (10 g)	\$800 – \$1,200	\$80 – \$120	Significant economy of scale.
Bulk (100 g+)	Quote Only	< \$50	Recommended to synthesize in-house at this scale.

Procurement Strategy: The "Inquire" Trap

Most listings for this CAS display "Inquire" rather than a fixed price. This often signals that the vendor does not hold physical stock but will synthesize it upon order.

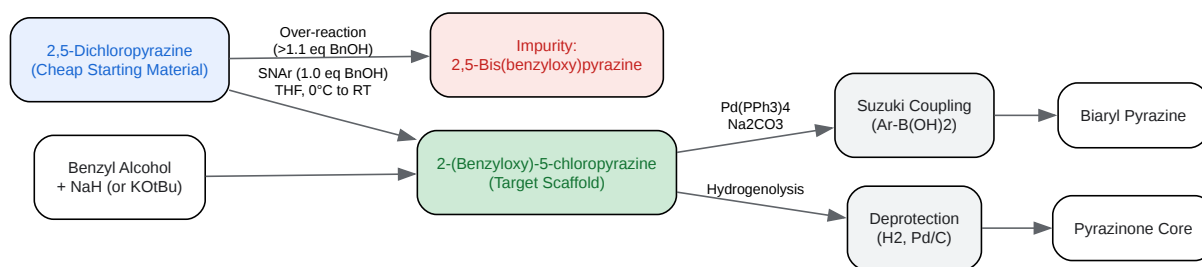
- Recommendation: If you need >10 g, request a Certificate of Analysis (CoA) before purchase to verify it is not a re-synthesized batch with high lead time.

"Make vs. Buy" Decision Matrix

Due to the high markup on the commercial material, in-house synthesis is often the superior choice for medicinal chemistry campaigns requiring >5 grams.

Synthesis Workflow (DOT Visualization)

The following diagram outlines the logical flow for synthesizing and utilizing the scaffold.



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Figure 1: Synthesis pathway and downstream applications. Control of stoichiometry is critical to avoid the bis-substituted impurity.

Detailed Synthetic Protocol (In-House Production)

Objective: Synthesis of **2-(Benzyloxy)-5-chloropyrazine** from 2,5-dichloropyrazine. Scale: 10 mmol (~1.5 g output).

Reagents

- 2,5-Dichloropyrazine (1.49 g, 10 mmol)
- Benzyl alcohol (1.08 g, 10 mmol)
- Sodium Hydride (60% dispersion in oil) (0.44 g, 11 mmol)
- Anhydrous THF (30 mL)

Methodology

- Preparation: In a flame-dried round-bottom flask under Argon, suspend NaH (1.1 eq) in anhydrous THF (20 mL). Cool to 0°C.
- Alkoxide Formation: Add Benzyl alcohol (1.0 eq) dropwise. Stir at 0°C for 30 mins until gas evolution ceases.

- Addition: Dissolve 2,5-dichloropyrazine (1.0 eq) in THF (10 mL) and add dropwise to the alkoxide solution at 0°C.
 - Critical Step: Do not add the alkoxide to the pyrazine; the order of addition helps prevent local excesses that lead to the bis-benzyloxy impurity.
- Reaction: Allow the mixture to warm to room temperature and stir for 4–6 hours. Monitor by TLC (Hexane:EtOAc 9:1).
- Workup: Quench with saturated NH_4Cl solution. Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate.
- Purification: Purify via flash column chromatography (Silica gel, 0-10% EtOAc in Hexanes). The product elutes after the unreacted starting material but before the bis-substituted byproduct.

Validation Criteria:

- ^1H NMR (CDCl_3): Look for the benzyloxy methylene singlet (~5.4 ppm) and two distinct pyrazine aromatic protons (singlets at ~8.2 ppm and ~8.4 ppm).
- Yield Target: 65–75%.

Quality Control & Stability

When sourcing or synthesizing this compound, specific quality attributes must be verified.

Analytical Checkpoints

Test	Acceptance Criteria	Method
Purity	> 97.0% (Area %)	HPLC (C18, ACN/Water gradient)
Identity	Conforms to Structure	^1H NMR, LC-MS ($\text{M}+\text{H} = 221.0$)
Residual Solvent	< 5000 ppm (THF/EtOAc)	GC-Headspace
Water Content	< 0.5%	Karl Fischer

Stability & Storage

- **Benzyl Ether Labile:** The benzyl ether is generally stable to basic and oxidative conditions but is sensitive to strong Lewis acids (e.g., BBr_3) and catalytic hydrogenation.
- **Storage:** Store at 2–8°C under inert atmosphere (Argon/Nitrogen). Protect from light to prevent slow degradation of the pyrazine ring.

References

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